

DNL-201 Target Engagement in Neuronal Cells: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

DNL-201 is a first-in-class, central nervous system (CNS) penetrant, and selective small-molecule inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2).[1][2] Mutations in the LRRK2 gene that increase its kinase activity are a significant genetic risk factor for Parkinson's disease (PD).[2][3] This hyperactivity is believed to impair lysosomal function, contributing to the neurodegeneration characteristic of the disease.[3] DNL-201, by competitively binding to ATP in the LRRK2 kinase domain, aims to normalize this activity and correct downstream lysosomal dysfunction.[1][2] This technical guide provides an in-depth overview of DNL-201's target engagement in neuronal cells, summarizing key quantitative data, detailing relevant experimental protocols, and visualizing the associated signaling pathways and workflows.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the potency and cellular target engagement of **DNL-201**.

Table 1: In Vitro Potency of **DNL-201**



Parameter	Value	Description	
Ki	0.7 nM	Inhibitor constant, indicating the binding affinity of DNL-201 to the LRRK2 enzyme.[4]	
IC50 (cellular)	3 nM	Half-maximal inhibitory concentration in a cellular assay, representing the concentration of DNL-201 required to inhibit LRRK2 cellular activity by 50%.[4]	

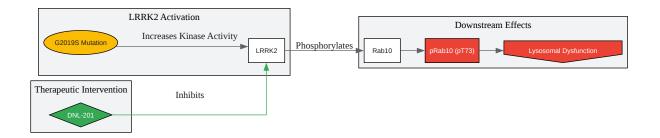
Table 2: Pharmacodynamic & Biomarker Response to DNL-201 in Clinical Trials

Biomarker	Effect	Dose Level	Study Population
pS935 LRRK2 Inhibition (in blood)	> 50%	Low and High Dose	Parkinson's Disease Patients
pRab10 Inhibition (in blood)	> 50%	Low and High Dose	Parkinson's Disease Patients
Urinary BMP (22:6- bis-monoacylglycero- phosphate) Reduction	20%	Low Dose	Parkinson's Disease Patients
Urinary BMP (22:6- bis-monoacylglycero- phosphate) Reduction	60%	High Dose	Parkinson's Disease Patients

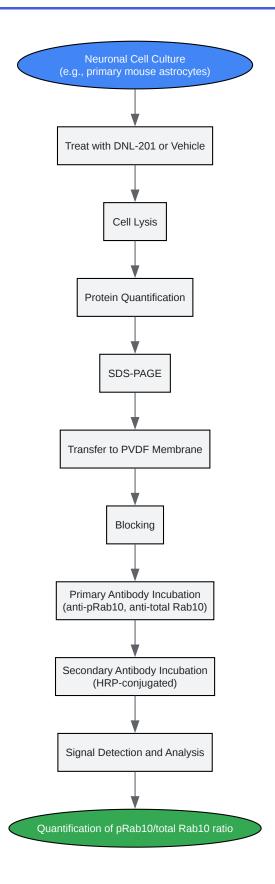
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the LRRK2 signaling pathway, the mechanism of **DNL-201** action, and the workflows for key experimental assays.

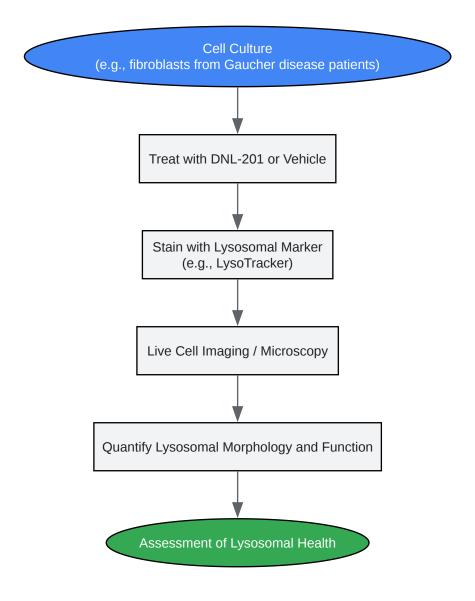












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- To cite this document: BenchChem. [DNL-201 Target Engagement in Neuronal Cells: A
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 [https://www.benchchem.com/product/b612096#dnl-201-target-engagement-in-neuronal-cells]

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